

An In-depth Technical Guide to the Solubility of Paulownin

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Compound of Interest

Compound Name: **2',6'-Dimethoxypaulownin**

Cat. No.: **B14030393**

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Disclaimer: Extensive searches for "**2',6'-Dimethoxypaulownin**" in chemical databases and the scientific literature did not yield any results for a compound with this specific name. This suggests that the name may be incorrect or refer to a novel, unpublished compound. The following guide provides detailed solubility information for the parent compound, Paulownin.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the solubility of Paulownin in various solvents. Understanding its solubility is crucial for experimental design, formulation, and in vitro/in vivo studies.

Quantitative Solubility Data

Paulownin is a lignan with poor aqueous solubility. Therefore, it often requires co-solvents or specific vehicle formulations for biological studies. The following table summarizes the available quantitative solubility data for Paulownin.

Solvent System	Concentration Achieved	Solution Appearance
Dimethyl Sulfoxide (DMSO)	Not specified	Soluble
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.75 mM)	Clear solution
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (6.75 mM)	Clear solution
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.75 mM)	Clear solution

Data sourced from MedchemExpress and a study on the anti-tumor effects of Paulownin[1][2]. Note that for the solvent systems, ≥ 2.5 mg/mL indicates that this concentration was achieved and resulted in a clear solution, but the saturation point was not determined[1].

Experimental Protocols

The methodologies for preparing Paulownin solutions for in vitro and in vivo experiments are critical for ensuring the compound is fully dissolved and stable.

1. Preparation of Paulownin for In Vitro Cellular Assays

- Objective: To prepare a stock solution of Paulownin in a solvent suitable for cell culture experiments.
- Methodology:
 - Paulownin is dissolved in dimethyl sulfoxide (DMSO) to create a stock solution[2].
 - The concentration of the stock solution is typically high (e.g., 10-100 mM) to minimize the final concentration of DMSO in the cell culture medium.
 - For experiments, the DMSO stock solution is diluted with cell culture medium to the desired final concentrations (e.g., 2.5, 5, 10, 20, 40 µM)[2].
 - It is crucial to ensure that the final DMSO concentration in the culture medium is non-toxic to the cells (typically < 0.5%).

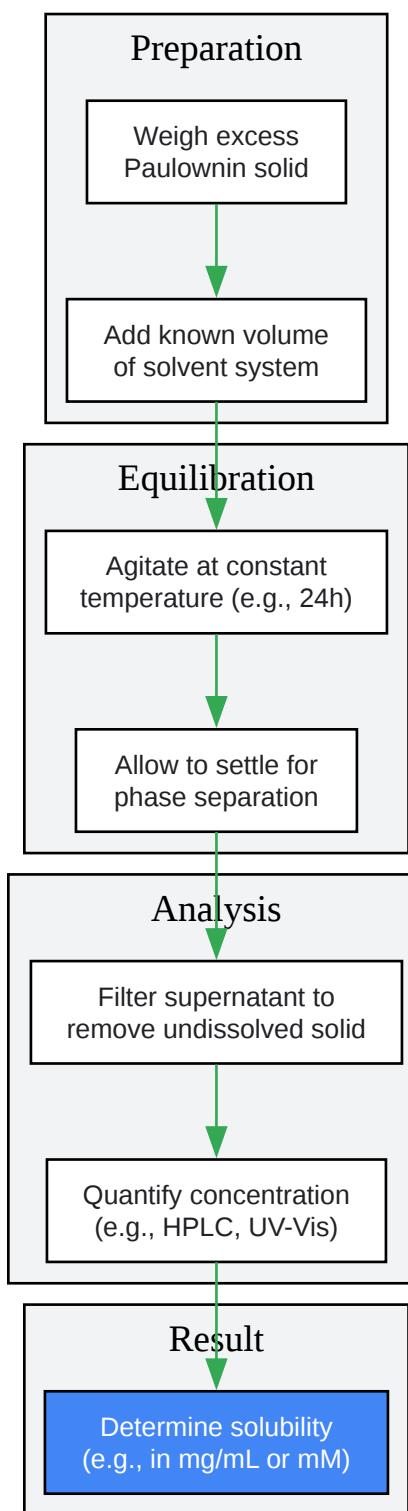
2. Preparation of Paulownin for In Vivo Animal Studies

- Objective: To prepare a stable formulation of Paulownin for administration to animals.
- Methodology (Example Formulations):
 - Aqueous Formulation 1 (with co-solvents):
 - Dissolve Paulownin in DMSO to a concentration of 10% of the final volume.
 - Add PEG300 to 40% of the final volume and mix until the solution is clear.
 - Add Tween-80 to 5% of the final volume and mix.
 - Finally, add saline to bring the solution to its final volume and mix thoroughly[1].
 - Aqueous Formulation 2 (with cyclodextrin):
 - Dissolve Paulownin in DMSO to 10% of the final volume.
 - In a separate container, prepare a 20% solution of SBE- β -CD (Sulfobutylether- β -cyclodextrin) in saline.
 - Add the SBE- β -CD solution to the DMSO solution to make up the remaining 90% of the final volume and mix until clear[1].
 - Oil-based Formulation:
 - Dissolve Paulownin in DMSO to 10% of the final volume.
 - Add corn oil to make up the remaining 90% of the final volume and mix thoroughly[1].
- General Considerations:
 - Gentle heating and/or sonication can be used to aid dissolution if precipitation or phase separation occurs[1].
 - Prepared solutions, especially stock solutions, should be aliquoted and stored at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles. For short-term storage (1

month), -20°C is suitable, while -80°C is recommended for long-term storage (6 months). Solutions should be protected from light[1].

Visualized Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a compound like Paulownin in a given solvent system.



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Caption: Workflow for Solubility Determination.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Paulownin elicits anti-tumor effects by enhancing NK cell cytotoxicity through JNK pathway activation - PMC [pmc.ncbi.nlm.nih.gov]
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